

4-Bromo-o-xylene solubility in organic solvents and water

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An In-depth Technical Guide to the Solubility of 4-Bromo-o-xylene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Bromo-o-xylene** (CAS No. 583-71-1). Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on qualitative solubility and presents standardized experimental protocols for determining aqueous solubility, which can be adapted for organic solvents.

Core Concept: Solubility of 4-Bromo-o-xylene

4-Bromo-o-xylene is an organobromine compound with a non-polar aromatic structure. Its solubility is primarily governed by the principle of "like dissolves like." The presence of the large, non-polar brominated xylene structure dictates its high affinity for non-polar organic solvents and its poor affinity for polar solvents like water.

Data Presentation: Qualitative Solubility

While specific quantitative solubility values are not readily available, consistent qualitative descriptions have been compiled from various chemical data sources.



| Solvent Class | Solvent | Qualitative Solubility | Citation |
|---------------|--------------------------------|-----------------------------|-----------------|
| Polar Protic | Water | Not miscible / Insoluble | [1][2][3][4][5] |
| Polar Protic | Alcohol (e.g., Ethanol) | Soluble | [4] |
| Polar Aprotic | Ether (e.g., Diethyl Ether) | Soluble | [4] |
| General | Organic Solvents | Soluble | - |

Note: The term "soluble" in a qualitative context indicates that the substance dissolves to a significant extent, but does not provide a precise measure of concentration.

Experimental Protocols: Determining Water Solubility

The following protocols are based on the internationally recognized OECD Guideline 105: Water Solubility.[6][7] These standardized methods are essential for regulatory submissions and robust scientific research. Given that **4-Bromo-o-xylene** is expected to have very low water solubility, the Column Elution Method is likely the more appropriate choice.

Method 1: Column Elution Method

This method is suitable for substances with a water solubility below 10⁻² g/L.[8][9][10]

Principle: A porous solid support material is coated with an excess of the test substance and packed into a micro-column. Water is then passed through the column at a slow, constant rate. The concentration of the substance in the eluate is monitored over time. When the concentration reaches a stable plateau, it is considered to be the saturation concentration, representing the water solubility.

Detailed Methodology:

Preparation of the Column:



- A solid support material (e.g., glass beads, silica gel, or quartz sand) is coated with the
 test substance. This is typically achieved by dissolving 4-Bromo-o-xylene in a volatile
 organic solvent, mixing it with the support material, and evaporating the solvent.
- The coated support material is then packed into a column of appropriate dimensions. A
 layer of uncoated support material may be added to the top to ensure even distribution of
 the eluent.

Elution:

- Water is pumped through the column at a low, constant flow rate to ensure that saturation equilibrium is reached.
- \circ The temperature of the column and the eluent is precisely controlled, typically at 20 \pm 0.5 $^{\circ}\text{C.[6]}$
- Sample Collection and Analysis:
 - Fractions of the eluate are collected at regular intervals.
 - The concentration of 4-Bromo-o-xylene in each fraction is determined using a suitable and validated analytical method, such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).
- Determination of Solubility:
 - A graph of concentration versus the volume or time of elution is plotted.
 - The solubility is determined from the plateau region of this curve, where at least three consecutive fractions show concentrations that do not vary by more than ± 30% from their mean.

Method 2: Flask Method (Shake-Flask Method)

This method is suitable for substances with a water solubility above 10⁻² g/L.[8][9]

Principle: An excess amount of the test substance is added to a flask containing water. The mixture is agitated at a temperature slightly above the test temperature to facilitate faster



equilibration, and then allowed to equilibrate at the precise test temperature until a saturated solution is formed. The concentration of the substance in the aqueous phase is then measured.

Detailed Methodology:

Equilibration:

- An amount of 4-Bromo-o-xylene in excess of its expected solubility is added to a flask containing a known volume of water.
- The flask is sealed and agitated (e.g., using a magnetic stirrer or a mechanical shaker) in a thermostatically controlled water bath.
- To reach equilibrium, the OECD guideline suggests a preliminary test to determine the necessary time. Agitation for 24 hours is common, but longer periods may be necessary.
 [11]

Phase Separation:

- Once equilibrium is achieved, the mixture is allowed to stand at the test temperature to allow for the separation of undissolved 4-Bromo-o-xylene.
- If necessary, centrifugation at the test temperature is performed to separate the aqueous phase from any suspended solid or liquid particles.

Sample Analysis:

- A sample of the clear, saturated aqueous solution is carefully withdrawn.
- The concentration of **4-Bromo-o-xylene** in the sample is determined by a suitable analytical method (e.g., GC, HPLC, UV-Vis Spectroscopy).

Determination of Solubility:

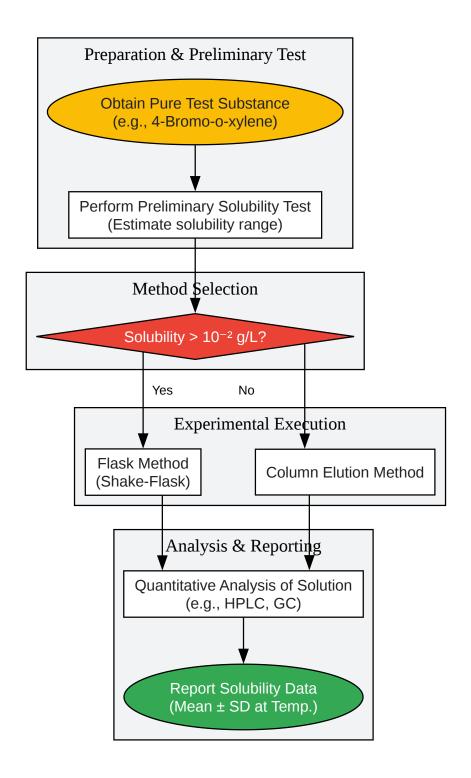
 The experiment is typically performed in triplicate. The water solubility is reported as the mean of the determined concentrations, provided they are within an acceptable range of variation.



Mandatory Visualization

The following diagram illustrates a logical workflow for determining the solubility of a chemical compound like **4-Bromo-o-xylene**.





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Workflow for Determining Chemical Solubility.



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